

Domiphen bromide stability under acidic basic conditions

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Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

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Domiphen Bromide Stability: Key Findings & Data

The table below summarizes the core stability data for **Domiphen Bromide** (DB) under various stress conditions, which is essential for understanding its behavior in your experiments.

Stress Condition	Degradation Observed	Key Quantitative Findings	Primary Degradation Product(s)
Acidic Hydrolysis	Moderate [1]	18.45% degradation was reported [1]. Another study noted stability under acidic stress [2].	Not specified in stability studies [1].
Basic Hydrolysis	High [2] [1]	26.72% degradation was reported, indicating the highest susceptibility [1].	A by-product is formed [2].
Oxidative Stress	Moderate [1]	15.23% degradation was reported [1].	p-Bromodomiphen bromide (via aromatic bromination) [3] [4].
Thermal Stress	Stable [2]	Stable under thermal stress conditions [2].	Not applicable.

Stress Condition	Degradation Observed	Key Quantitative Findings	Primary Degradation Product(s)
Photolytic Stress	Low/Stable	Successfully separated from degradation products in validation, but no significant degradation reported [1].	Not applicable.

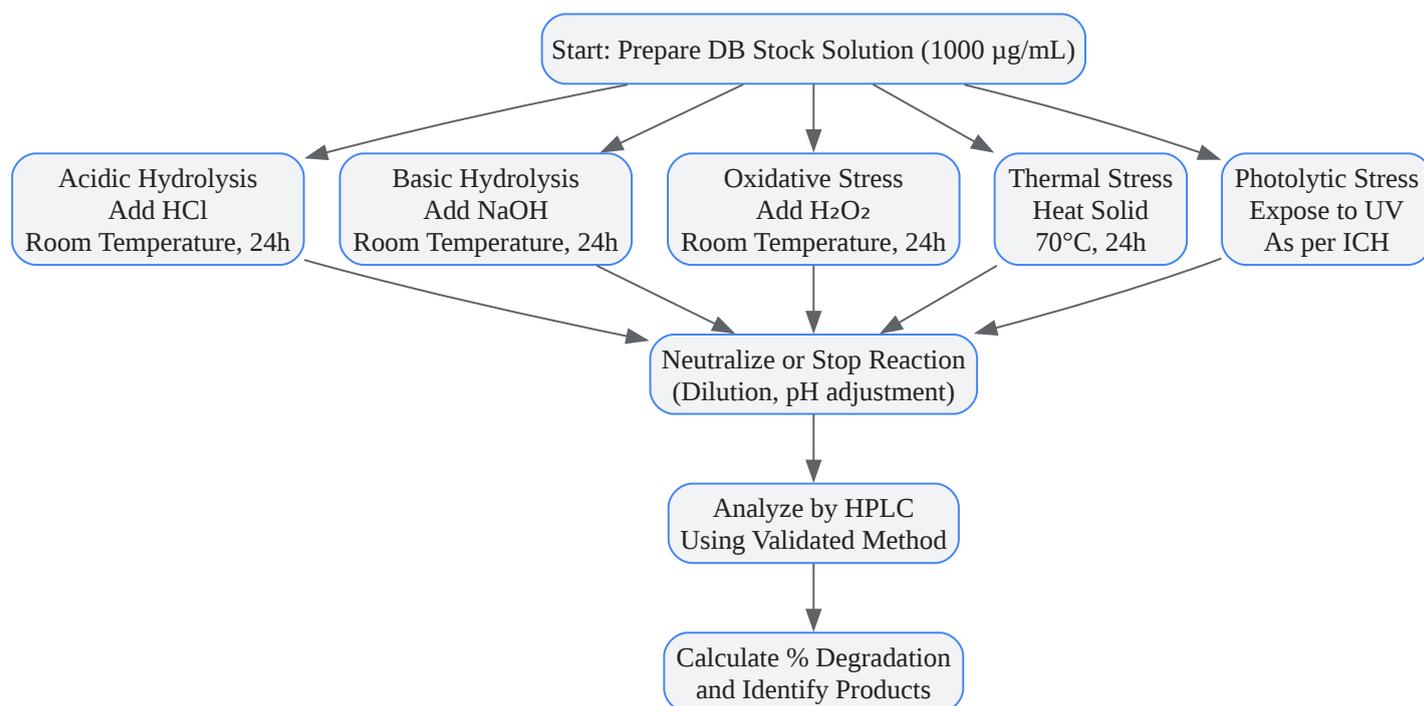
Frequently Asked Questions & Troubleshooting

Here are answers to common questions and solutions to potential problems you might encounter.

- **Q1: Is Domiphen Bromide stable under basic conditions?**
 - **A:** No, it is not. DB shows the highest susceptibility to basic hydrolysis among all stress conditions tested. One study reported **26.72% degradation** under basic stress [1]. Another study confirmed that treatment with base yields a by-product [2]. You should minimize the exposure of DB to basic conditions during processing or storage.
- **Q2: What is the main degradation product formed under oxidative stress?**
 - **A:** Under oxidative conditions, the primary degradation product is **p-bromodomiphen bromide**. This occurs due to the oxidation of the bromide counter-ion to bromine, which subsequently attacks the activated phenyl ring of DB in an electrophilic substitution reaction [3] [4]. Interestingly, this product may also possess antimicrobial activity.
- **Q3: I am developing an HPLC method for DB. How can I ensure it is stability-indicating?**
 - **A:** Your method must be able to separate DB from its degradation products. A robust RP-HPLC method has been developed and validated per ICH guidelines [1]. The key chromatographic conditions are:
 - **Column:** Inertsil ODS-3 (C18), 3.0 × 250 mm, 5 µm
 - **Mobile Phase:** Acetonitrile / 0.0116 M perchloric acid (70:30, v/v)
 - **Flow Rate:** 2.0 mL/min
 - **Detection:** 275 nm
 - **Column Temperature:** 25 °C This method has been proven to successfully separate DB from all major degradation products formed under acid, base, and oxidative stress [1].

Experimental Protocol: Forced Degradation Studies

You can use the following detailed protocol, adapted from recent literature, to conduct your own forced degradation studies on **Domiphen Bromide** [1].



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Materials and Reagents:

- **Analytical Standard: Domiphen bromide** (high purity, e.g., 99.96%)
- **Solvents:** HPLC-grade Acetonitrile, Ethanol, Water
- **Reagents:** Hydrochloric Acid (HCl, 0.1M), Sodium Hydroxide (NaOH, 0.1M), Hydrogen Peroxide (H₂O₂, 3%)
- **Equipment:** HPLC system with DAD detector, analytical balance, heated dry bath or oven, UV chamber

Procedure:

- **Sample Preparation:** Prepare a stock solution of DB at approximately 1 mg/mL in a diluent of ethanol and water (1:1, v/v).
- **Stress Conditions:** Subject separate aliquots of the stock solution to the following conditions:
 - **Acidic Hydrolysis:** Mix with 0.1M HCl and let stand at room temperature for 24 hours.
 - **Basic Hydrolysis:** Mix with 0.1M NaOH and let stand at room temperature for 24 hours.
 - **Oxidative Stress:** Mix with 3% H₂O₂ and let stand at room temperature for 24 hours.
 - **Thermal Stress:** Heat the solid powder at 70°C for 24 hours.
 - **Photolytic Stress:** Expose the solid powder to UV light as per ICH guidelines.
- **Reaction Termination:** After the stress period, neutralize the acid/base samples and dilute all samples to an appropriate concentration with the ethanol-water diluent.
- **HPLC Analysis:** Inject the processed samples into the HPLC system using the conditions listed in the FAQ section above.

Key Considerations for Your Research

- **Analytical Technique:** LC-ESI-MS/MS is crucial for unequivocally identifying and characterizing degradation products, as used in the discovery of p-bromodomiphen bromide [3] [4].
- **Antimicrobial Activity:** Be aware that the major oxidative degradant, p-bromodomiphen bromide, has shown comparable or even better antimicrobial activity than DB in tests against Gram-positive and Gram-negative bacteria [3] [4].

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